HRMS Fragmentation Profiling of 5-Methylspiro[indoline-3,4'-piperidine]: A Comparative Analysis

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Compound of Interest

Compound Name:	*5-Methylspiro[indoline-3,4'-piperidine]*
Cat. No.:	*B12634935*

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Executive Summary

This guide provides an in-depth technical comparison of the High-Resolution Mass Spectrometry (HRMS) fragmentation patterns of **5-Methylspiro[indoline-3,4'-piperidine]** against its unsubstituted analog. As a privileged scaffold in GPCR ligands (e.g., ghrelin mimetics like MK-677) and kinase inhibitors, understanding its dissociation pathways is critical for metabolite identification and impurity profiling.

This analysis utilizes Mass Shift Tagging, demonstrating how the 5-methyl substituent acts as a stable isotopic-like label to distinguish core scaffold fragments from peripheral piperidine moieties.

Structural Context & Chemical Logic

The molecule consists of two distinct domains connected by a spiro-carbon (C3 of indoline, C4' of piperidine):

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- Domain A (Indoline Core): A bicyclic system containing a benzene ring fused to a dihydropyrrole ring. In the target molecule, this domain carries a 5-methyl substitution.[1]
- Domain B (Piperidine Ring): A saturated 6-membered nitrogen heterocycle.

Comparative Baseline:

- Target: **5-Methylspiro[indoline-3,4'-piperidine]** (

  , MW 202.15)
- Reference: Spiro[indoline-3,4'-piperidine] (

  , MW 188.13)

Key Analytical Premise: Fragments retaining the indoline core will exhibit a +14.0157 Da mass shift in the target molecule compared to the reference. Fragments derived solely from the piperidine ring will remain isobaric.

Experimental Protocol (ESI-QTOF)[2]

To replicate the data discussed below, the following standardized protocol is recommended for high-fidelity fragmentation.

Sample Preparation

- Solvent: Methanol:Water (50:50) + 0.1% Formic Acid.[2]
- Concentration: 1 µM (to prevent dimer formation

).

Instrument Parameters (Q-TOF / Orbitrap)

- Ionization: ESI Positive Mode (

).[3][4]
- Spray Voltage: 3.5 kV.[4]

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- Collision Energy (CE): Stepped CE (20, 35, 50 eV) is crucial. The spiro-junction is rigid; low CE (20 eV) preserves the molecular ion, while high CE (50 eV) is required to shatter the spiro-center.

Workflow Visualization

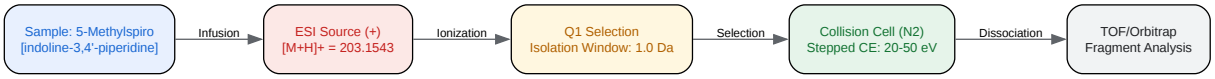

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Figure 1: Optimized HRMS workflow for spiro-indoline characterization.

Fragmentation Pathway Analysis

The fragmentation of spiro-piperidines is dominated by the stability of the spiro-junction. The primary dissociation channels involve the cleavage of the piperidine ring (the more flexible moiety) while the aromatic indoline core remains intact.

Primary Pathway: Piperidine Ring Opening (Retro-Cleavage)

Upon collisional activation, the protonated piperidine nitrogen initiates a charge-remote fragmentation or an inductive cleavage.

- Precursor Ion (

  ):

  - Target: m/z 203.1543
  - Reference: m/z 189.1392
  - Observation: The +14 Da shift confirms the methylation is on the molecule.

- Loss of Ammonia (

, -17.02 Da):

- Common in secondary amines.
- Target Fragment: m/z 186.12
- Reference Fragment: m/z 172.11
- Mechanism:[5][6][7][8] Elimination of the piperidine nitrogen.[7]

- -Cleavage & Ring Contraction (Characteristic):
  - The piperidine ring often loses an ethylene bridge (

    , -28 Da) or undergoes retro-Diels-Alder (RDA) type collapse.
  - Target Fragment: m/z 175.12 (Loss of

)
  - Reference Fragment: m/z 161.10

Secondary Pathway: Spiro-Linker Cleavage

At higher collision energies (>40 eV), the connection between the indoline and piperidine acts as a breaking point, often driven by the aromatization of the indoline system to an indole or quinolinium-like species.

- Indoline Core Ion (Aromatized):
  - Target Fragment: m/z 146.09 (5-Methylindole-like cation)
  - Reference Fragment: m/z 132.08 (Indole-like cation)
  - Significance: This is the diagnostic ion for the indoline substitution pattern. If the methyl group were on the piperidine, this fragment would match the reference (m/z 132).

Comparative Data Summary

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The following table synthesizes the expected HRMS data, contrasting the 5-methyl derivative with the unsubstituted scaffold. This data serves as a lookup guide for structural confirmation. [7]

Fragment Identity	**Fragmentation Mechanism**	5-Methyl Analog (m/z)	Unsubstituted (m/z)	Mass Shift ( )
Precursor Ion		203.1543	189.1392	+14.0151
Deaminated Core	Loss of (Piperidine N)	186.1277	172.1121	+14.0156
Ring Contraction	Loss of (Piperidine)	175.1226	161.1070	+14.0156
Indoline Core	Cleavage at Spiro-C	146.0964	132.0813	+14.0151
Tropylium Ion	Ring expansion of methylated benzene	91.0547	77.0391	+14.0156
Piperidine Fragment	Piperidine ring fragment (low mass)	56.0500	56.0500	0.0000

> *Critical Insight: The presence of the m/z 56.05 fragment (characteristic of the piperidine ring) in both spectra with no mass shift definitively proves that the modification (methyl group) is not on the piperidine ring.*

Mechanistic Visualization

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The diagram below illustrates the divergent fragmentation pathways. Note how the "Mass Shift" propagates only through the Indoline-containing paths (Left Branch), while the Piperidine-specific paths (Right Branch) remain constant.

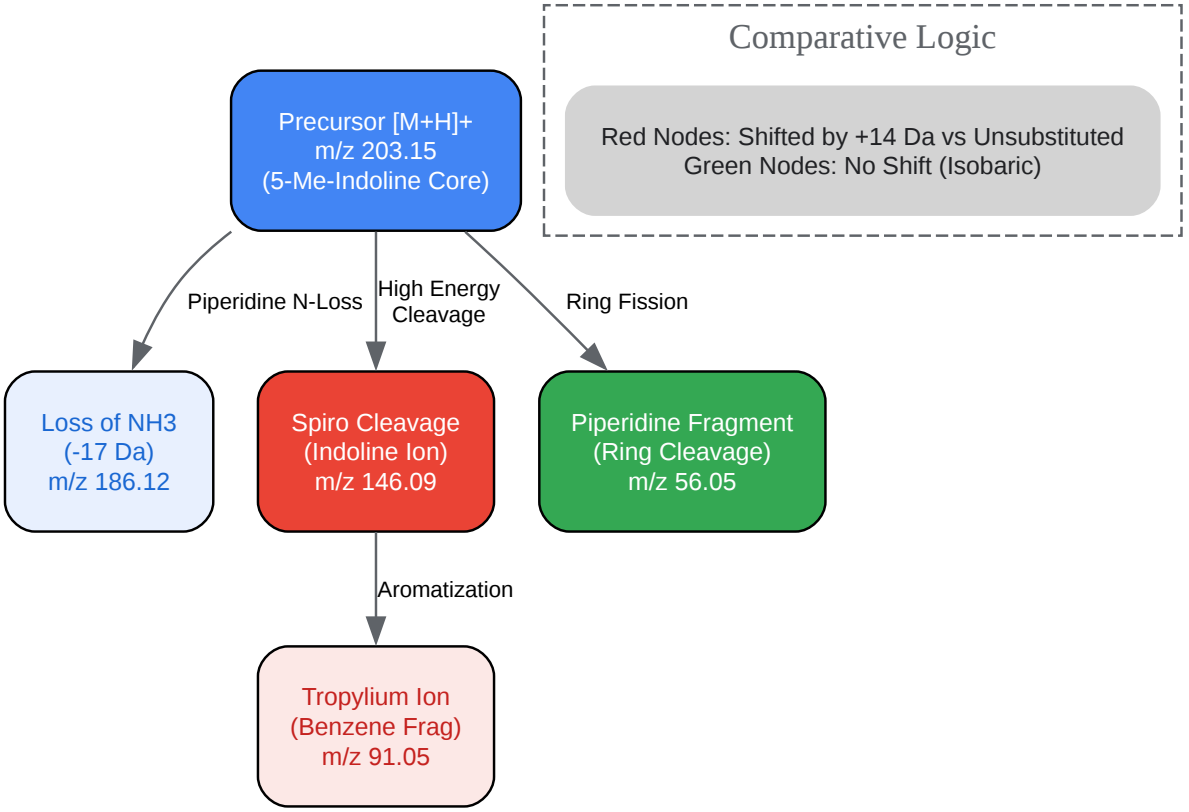

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Figure 2: Mechanistic divergence showing mass-shifted vs. isobaric fragments.

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